

FTI-276 solubility and storage conditions

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Compound Focus: Fti 276

CAS No.: 170006-72-1

Cat. No.: S548235

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Basic Chemical & Storage Profile

The following table summarizes the fundamental chemical and storage information for FTI-276, which is critical for proper handling and experimental planning.

Property	Details
Primary Target	Farnesyltransferase (FTase) [1] [2] [3]
IC ₅₀ for FTase	0.5 nM (human) [4] [2] [5]
IC ₅₀ for GGTase I	50 nM [1] [2]
Molecular Weight	433.59 (free base) [4] [5] / 547.61 (TFA salt) [2] [3]
CAS Number (free base)	170006-72-1 [4] [5]
CAS Number (TFA salt)	1217471-51-6 [2] [3]
Purity	≥90% [1] to ≥95% [2] [5] (HPLC)
Physical Form	White to off-white solid [1]
Recommended Storage	-20°C to -80°C [1] [2] [5]

Solubility & Recommended Formulations

FTI-276 has limited water solubility. The table below outlines its solubility profile and tested formulations for *in vitro* and *in vivo* studies.

Aspect	Details
Solubility in DMSO	25 mg/mL [1]
Aqueous Solubility	Low [5]
Stability Note	The free acid form is prone to instability; the stable TFA salt form is recommended for use and retains the same biological activity [4].
Stock Solution	Prepare in DMSO at a concentration such that the final DMSO concentration in cell culture does not typically exceed 0.1%. Aliquot and store at -80°C [1]. Avoid repeated freeze-thaw cycles [5].

The following are common formulations suggested for animal studies, based on pre-clinical research citing FTI-276 [5]:

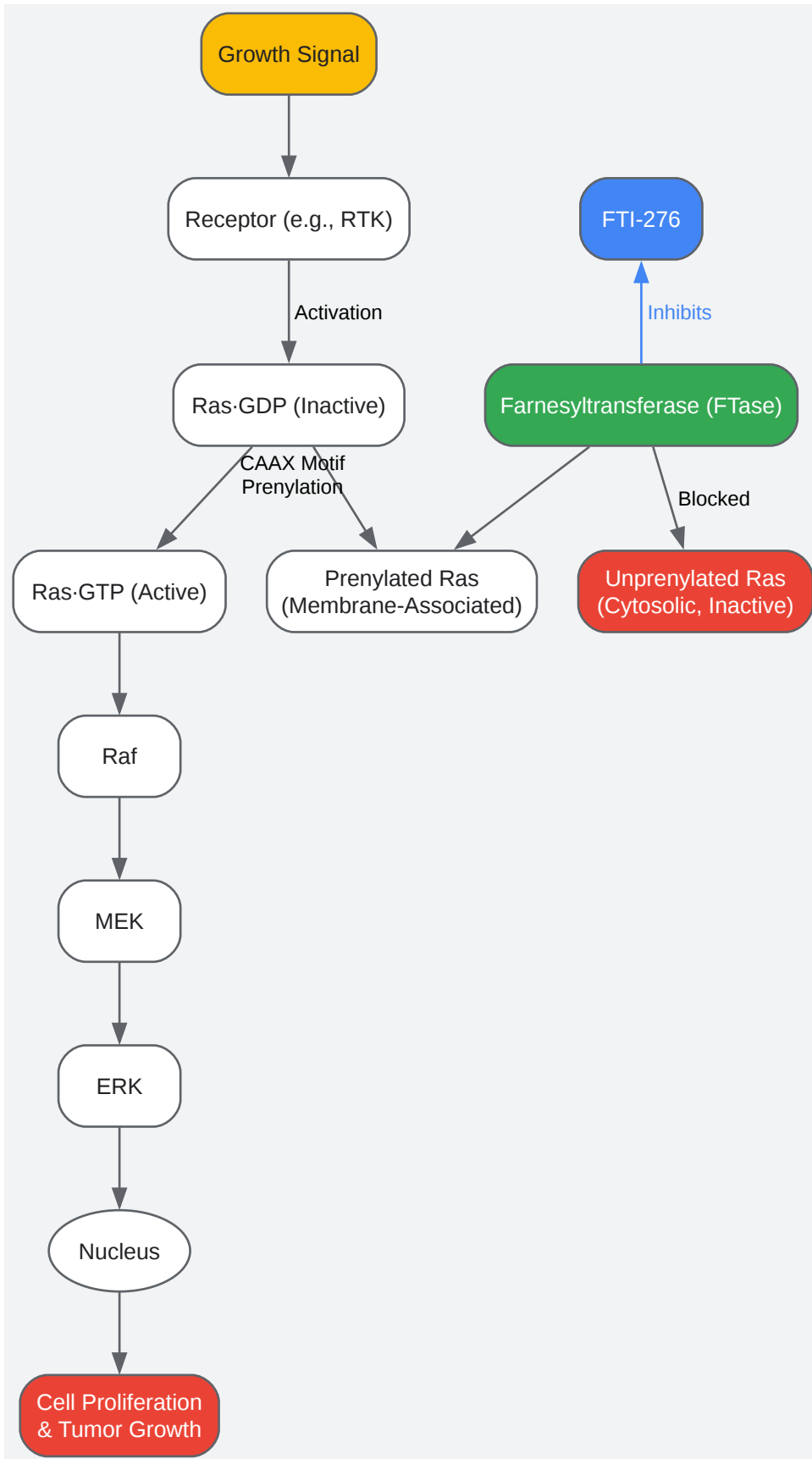
- **Injection Formulation 1:** DMSO : Tween 80 : Saline = 10 : 5 : 85
- **Injection Formulation 2:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
- **Oral Formulation 1:** Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na)
- **Oral Formulation 2:** Suspend in 0.5% Carboxymethyl Cellulose

Mechanism of Action

FTI-276 is a CAAX peptidomimetic that mimics the C-terminal sequence of Ras and other proteins that undergo farnesylation [1] [2]. It potently and selectively inhibits farnesyltransferase (FTase), the enzyme that catalyzes the attachment of a farnesyl isoprenoid group to the cysteine residue of the CAAX motif. This post-translational modification is essential for the membrane localization and oncogenic activity of Ras

proteins [3]. FTI-276 exhibits over 100-fold selectivity for FTase over the related enzyme geranylgeranyltransferase I (GGTase I) [2].

The diagram below illustrates the signaling pathway disrupted by FTI-276.



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Experimental Protocols

Protocol 1: Inhibiting Oncogenic Signaling in Cell Culture

This protocol is adapted from studies demonstrating that FTI-276 inhibits oncogenic signaling and growth in cells transformed with the Ras oncogene [1] [2] [5].

- **Stock Solution Preparation:** Dissolve FTI-276 TFA salt in sterile DMSO to prepare a 10 mM stock solution. Vortex thoroughly until dissolved. Aliquot and store at **-80°C**.
- **Cell Seeding:** Seed NIH 3T3 cells transformed with an oncogenic Ras gene (e.g., H-Ras) in appropriate culture plates and allow them to adhere overnight.
- **Drug Treatment:** Treat cells with FTI-276 at a final concentration of **20 µM**. A vehicle control (DMSO at the same final concentration, e.g., 0.1-0.2%) must be included.
- **Incubation:** Incubate the cells for 24-72 hours under standard conditions (37°C, 5% CO₂).
- **Analysis:** Assess the effect using assays for:
 - **Cell Growth/Viability:** MTT, MTS, or trypan blue exclusion assay.
 - **Signaling Inhibition:** Western blot analysis of downstream effectors (e.g., phospho-ERK).

Protocol 2: In Vivo Tumor Growth Suppression

This protocol is based on studies where FTI-276 selectively blocked the growth of human lung carcinoma expressing oncogenic K-Ras in nude mice [1] [2] [5].

- **Formulation:** Prepare a dosing solution for injection by first dissolving FTI-276 in a small volume of DMSO. Then, mix with Tween 80, and finally dilute with saline to achieve the desired concentration (e.g., DMSO:Tween 80:Saline = 10:5:85). Filter-sterilize if required.
- **Animal Model:** Use athymic nude mice xenografted with a human lung carcinoma cell line harboring a K-Ras mutation and p53 deletion.
- **Dosing:** Administer FTI-276 via intraperitoneal (IP) injection. A typical dose cited is **10 mg/kg** [2]. Administer the drug daily or according to the experimental design.
- **Monitoring:** Monitor tumor volume regularly using calipers and compare to the vehicle-control group. The study period may last several weeks.

Critical Notes for Researchers

- **Form Selection:** Due to the instability of the free acid form, the **TFA salt (CAS 1217471-51-6)** is the recommended and most commonly supplied form for research [4] [3].
- **Solubility Constraints:** FTI-276 is not soluble in water. For cell-based assays, a DMSO stock is standard. For animal studies, use the validated formulations mentioned above to ensure proper delivery and bioavailability.
- **Specificity in Models:** FTI-276 is documented to block tumor growth in models with **Ras oncogenic mutations**, but not in models without Ras mutations or those transformed by the Raf oncogene, highlighting its mechanism-based specificity [2] [5].
- **Research Use Only:** This compound is for research purposes only and is not for human use [4] [2] [5].

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